

# An In-depth Technical Guide to the Safety of Methacryloxymethyltrimethylsilane

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## Compound of Interest

Compound Name: Methacryloxymethyltrimethylsilane

Cat. No.: B099026

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **Methacryloxymethyltrimethylsilane** (also known as Trimethylsilyl acrylate), CAS No. 13688-55-6. The information is compiled from Safety Data Sheets (SDS) to ensure a high standard of accuracy and relevance for professionals in research and development.

## Core Safety and Hazard Information

**Methacryloxymethyltrimethylsilane** is a highly flammable liquid and vapor that can cause skin and serious eye irritation. It may also cause respiratory irritation and is toxic to aquatic life with long-lasting effects. It is imperative to handle this chemical with appropriate safety precautions in a well-ventilated area.

## Hazard Identification

- GHS Classification: Flammable liquids (Category 2), Skin irritation (Category 2), Eye irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory system, Acute aquatic toxicity (Category 2), Chronic aquatic toxicity (Category 2).
- Signal Word: Danger.
- Hazard Statements:
  - H225: Highly flammable liquid and vapour.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.

## Quantitative Data for Methacryloxymethyltrimethylsilane

The following tables summarize the key quantitative data available for **Methacryloxymethyltrimethylsilane**, providing a clear reference for its physical, chemical, and safety properties.

**Table 1: Physical and Chemical Properties**

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> Si	
Molecular Weight	144.24 g/mol	
Appearance	Colorless Liquid	
Boiling Point	53 °C (127 °F) at 0.3 hPa	
Density	0.984 g/cm <sup>3</sup> at 25 °C (77 °F)	
Flash Point	-15 °C (5.0 °F) - closed cup	

**Table 2: Exposure and Handling**

Parameter	Value	Source
Storage Class	3 - Flammable liquids	
Recommended Storage	Store in a well-ventilated place. Keep cool.	
Transport Information	UN number: 1993, Class: 3, Packing group: II	

## Experimental Protocols

The safety data presented in the Safety Data Sheet (SDS) for **Methacryloxymethyltrimethylsilane** are typically generated through standardized experimental protocols. While the specific laboratory reports are not publicly available, the methodologies adhere to internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

These guidelines provide a framework for the consistent and reliable testing of chemicals. Key areas of testing include:

- **Physical-Chemical Properties:** Standardized tests are used to determine properties like boiling point, density, and flash point.
- **Toxicological Assessment:** Acute toxicity studies (e.g., LD50 for oral, dermal, and inhalation routes), skin and eye irritation tests, and mutagenicity assays are conducted following specific OECD guidelines.
- **Ecotoxicological Assessment:** Studies to determine the toxicity to aquatic organisms such as fish, daphnia, and algae are performed according to established protocols to assess environmental impact.

The use of these standardized methods ensures that the data is reproducible and comparable across different laboratories and regulatory bodies.

## Emergency and Handling Procedures

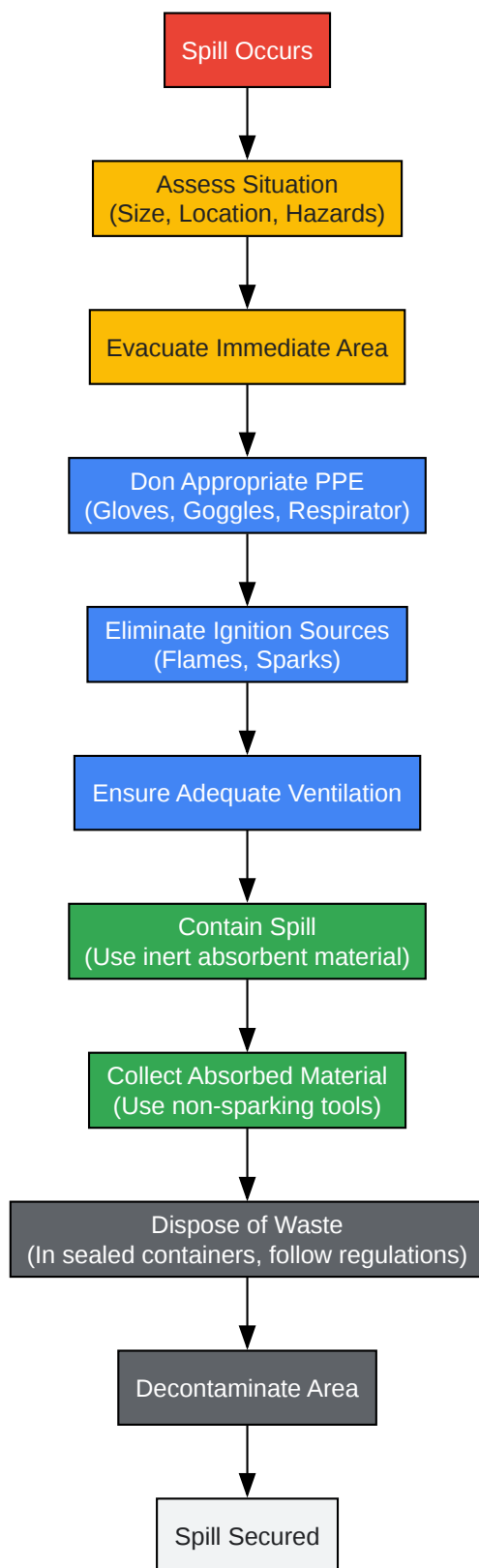
### First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Consult a doctor if irritation persists.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a doctor.

## Spill Response Workflow

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The following diagram illustrates a logical workflow for handling a spill of **Methacryloxymethyltrimethylsilane**.



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Caption: Logical workflow for handling a spill of **Methacryloxymethyltrimethylsilane**.

## Personal Protective Equipment (PPE)

A critical aspect of safely handling **Methacryloxymethyltrimethylsilane** is the use of appropriate Personal Protective Equipment. The following diagram outlines the recommended PPE.



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Caption: Recommended PPE for handling **Methacryloxymethyltrimethylsilane**.

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